2-(6-Chloropyrazin-2-yl)acetonitrile CAS number

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Compound of Interest

Compound Name:	*2-(6-Chloropyrazin-2-yl)acetonitrile*
CAS No.:	*1378332-54-7*
Cat. No.:	*B1367639*

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An In-Depth Technical Guide to **2-(6-Chloropyrazin-2-yl)acetonitrile**: Synthesis, Applications, and Experimental Protocols

Abstract

This technical guide provides a comprehensive overview of **2-(6-Chloropyrazin-2-yl)acetonitrile**, a critical heterocyclic building block in modern medicinal chemistry. We delve into its fundamental physicochemical properties, present detailed and field-validated synthetic protocols, and explore its pivotal role as a key intermediate in the development of high-value pharmaceutical agents, most notably antiviral drugs. This document is intended for researchers, chemists, and drug development professionals, offering expert insights into the causality behind experimental choices, robust safety and handling procedures, and authoritative references to support further investigation.

Core Compound Identification and Physicochemical Properties

2-(6-Chloropyrazin-2-yl)acetonitrile is a substituted pyrazine derivative whose strategic placement of chloro and nitrile functional groups makes it a versatile precursor for complex molecular architectures. Its identity and key properties are summarized below.

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Property	Value	Source(s)
CAS Number	1378332-54-7	[1]
Molecular Formula	$C_6H_4ClN_3$	[1]
Molecular Weight	153.56 g/mol	[1]
Synonyms	(6-chloro-2-pyrazinyl)acetonitrile	
Appearance	Liquid	
Purity	≥98% (typical commercial grade)	[1]
Boiling Point	274.1±35.0 °C (Predicted)	[2]
Density	1.346±0.06 g/cm³ (Predicted)	[2]
Storage Conditions	2-8°C, under inert gas	[1][3]

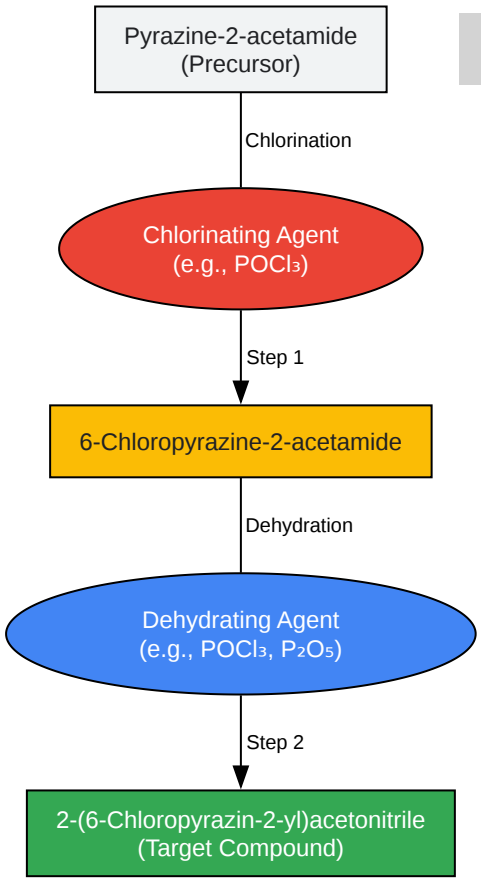
Synthesis and Mechanistic Insights

The synthesis of pyrazine-based nitriles is a well-established field, yet the specific preparation of **2-(6-Chloropyrazin-2-yl)acetonitrile** requires careful selection of precursors and reaction conditions to ensure high yield and purity. The nitrile group is a valuable synthetic handle, often introduced via dehydration of an amide or through nucleophilic substitution with a cyanide source. The chloro-substituent provides a reactive site for subsequent cross-coupling or nucleophilic aromatic substitution reactions, which is fundamental to its utility in drug discovery. [4]

Conceptual Synthesis Workflow

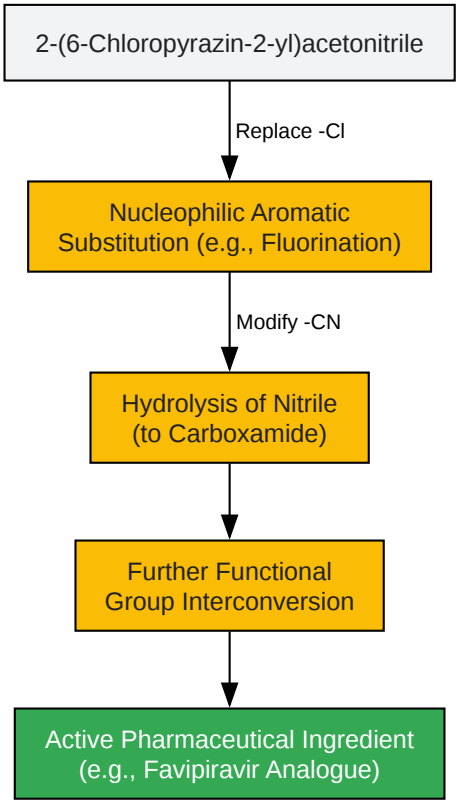
A common and logical approach involves the chlorination and dehydration of a corresponding pyrazine acetamide precursor. This multi-step process leverages commercially available starting materials and robust, scalable chemical transformations.

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Conceptual workflow for the synthesis of the target compound.

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Logical pathway from the intermediate to a final API.

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Sources

- 1. 2-(6-Chloropyrazin-2-yl)acetonitrile [myskinrecipes.com]
- 2. 2-(6-Chloropyrazin-2-yl)acetonitrile | 1378332-54-7 [m.chemicalbook.com]

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- 3. 2-(4,6-DICHLOROPYRIMIDIN-2-YL)ACETONITRILE CAS#: 63155-43-1 [m.chemicalbook.com]
- 4. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
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